

An In-depth Technical Guide to the Physical Properties of Diethyl Adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl adipate*

Cat. No.: *B1670523*

[Get Quote](#)

This technical guide provides a comprehensive overview of the key physical properties of **diethyl adipate**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development who utilize **diethyl adipate** in various applications, including as a plasticizer, solvent, and in the synthesis of polymers and fragrances.

Core Physical Properties

Diethyl adipate (CAS No. 141-28-6) is a colorless, oily liquid with a faint, pleasant odor.^{[1][2]} It is the diethyl ester of adipic acid.^[3] Key physical characteristics are summarized below.

Table 1: Physical and Chemical Properties of **Diethyl Adipate**

Property	Value	Source(s)
Molecular Formula	C10H18O4	[1] [4]
Molecular Weight	202.25 g/mol	[4] [5]
Melting Point	-30 to -18 °C	[1] [3] [4] [5] [6] [7] [8]
Boiling Point	244 to 251 °C (at 760 mmHg)	[1] [3] [4] [5] [6]
132 °C (at 15 mmHg)	[9]	
Density	1.009 g/mL (at 25 °C)	[4] [10]
Refractive Index	1.426 - 1.427 (at 20-25 °C)	[1] [3] [4] [5] [6]
Flash Point	>110 °C (>230 °F)	[4] [6] [7] [8]
Solubility	Insoluble in water; Soluble in ethanol and ether	[1] [3] [4] [5] [6]

Experimental Protocols for Property Determination

While specific experimental details from the cited literature are not extensively provided, standard methodologies for determining the melting and boiling points of a chemical compound like **diethyl adipate** are well-established in organic chemistry.

2.1. Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **diethyl adipate**, which has a melting point below ambient temperature, a low-temperature apparatus is required.

Apparatus:

- Thiele tube or a commercial melting point apparatus equipped with a cooling system.
- Low-temperature thermometer.
- Capillary tubes.

- Cooling bath (e.g., dry ice/acetone or a cryostat).

Procedure:

- A small sample of **diethyl adipate** is introduced into a capillary tube, which is then sealed.
- The capillary tube is placed in the melting point apparatus, and the sample is frozen using the cooling system.
- The temperature of the apparatus is then slowly raised at a controlled rate (e.g., 1-2 °C per minute) as the melting point is approached.
- The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample becomes a clear liquid is recorded as the melting point range.

2.2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Distillation flask.
- Condenser.
- Thermometer.
- Heating mantle or oil bath.
- Boiling chips.

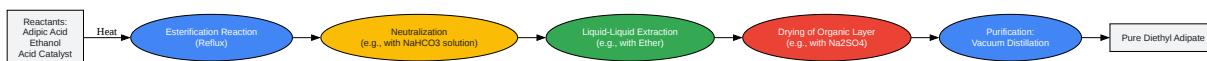
Procedure:

- A sample of **diethyl adipate** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.

- The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is heated gently.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point at the given atmospheric pressure. For determination at reduced pressure, a vacuum pump and manometer are connected to the system.[9]

Synthesis and Purification Workflow

Diethyl adipate is commercially synthesized through the Fischer esterification of adipic acid with ethanol, typically in the presence of an acid catalyst such as sulfuric acid.[2][3][11] The following diagram illustrates the general workflow for the synthesis and purification of **diethyl adipate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **diethyl adipate**.

This guide provides essential data and procedural context for the physical properties of **diethyl adipate**, which are critical for its handling, application, and quality control in scientific and industrial settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Cas 141-28-6,Diethyl adipate | lookchem [lookchem.com]
- 3. nbinno.com [nbino.com]
- 4. Diethyl adipate CAS#: 141-28-6 [m.chemicalbook.com]
- 5. Diethyl Adipate | C10H18O4 | CID 8844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. diethyl adipate, 141-28-6 [thegoodsentscompany.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. Diethyl adipate - Safety Data Sheet [chemicalbook.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. chembk.com [chembk.com]
- 11. Diethyl adipate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Diethyl Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670523#physical-properties-of-diethyl-adipate-melting-point-boiling-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com